

Application Notes and Protocols: Preparation of H-Met-Leu-AMC TFA Stock Solution

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Compound of Interest

Compound Name: H-Met-Leu-AMC TFA

Cat. No.: B1450689

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Audience: Researchers, scientists, and drug development professionals.

Introduction

H-Met-Leu-AMC TFA (L-Methionyl-L-leucyl-7-amino-4-methylcoumarin trifluoroacetate salt) is a specialized fluorogenic peptide substrate designed for the sensitive detection of protease activity in biochemical assays.^[1] Its utility lies in the covalent linkage of the fluorescent molecule 7-amino-4-methylcoumarin (AMC) to the dipeptide Met-Leu via an amide bond. In the presence of a specific protease that recognizes and cleaves this bond, the free AMC molecule is released. This cleavage event liberates the fluorophore from a quenched state, resulting in a significant increase in fluorescence intensity. The rate of AMC release is directly proportional to the enzyme's activity, which can be quantified using a fluorometer.^{[2][3]}

The proper preparation of a concentrated stock solution is a critical first step for ensuring accuracy, reproducibility, and reliability in experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **H-Met-Leu-AMC TFA** stock solutions.

Physicochemical Properties

A summary of the key quantitative data for **H-Met-Leu-AMC TFA** is presented below.

Property	Value	Reference
CAS Number	1926163-55-4	[1] [4]
Molecular Formula	C ₂₁ H ₂₉ N ₃ O ₄ S·C ₂ HF ₃ O ₂	[1] [4]
Molecular Weight	533.57 g/mol	[1] [4]
Appearance	Solid / Powder	
Excitation Wavelength (Free AMC)	340-380 nm	[2] [3] [5]
Emission Wavelength (Free AMC)	440-460 nm	[2] [3] [5]

Stock Solution Preparation

To ensure accurate and reproducible results, it is recommended to prepare a concentrated stock solution in an appropriate organic solvent, which can then be diluted to the final working concentration in the desired aqueous assay buffer. **H-Met-Leu-AMC TFA** is generally insoluble in water but soluble in organic solvents like Dimethyl Sulfoxide (DMSO).[\[4\]](#)

3.1. Materials and Equipment

- **H-Met-Leu-AMC TFA** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes (amber or covered in foil)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

3.2. Stock Solution Calculation Table

The following table provides the mass of **H-Met-Leu-AMC TFA** required to prepare a 10 mM stock solution in DMSO for several common volumes.

Desired Stock Volume	Mass of H-Met-Leu-AMC TFA (MW = 533.57)
100 µL	0.53 mg
500 µL	2.67 mg
1 mL	5.34 mg
5 mL	26.68 mg

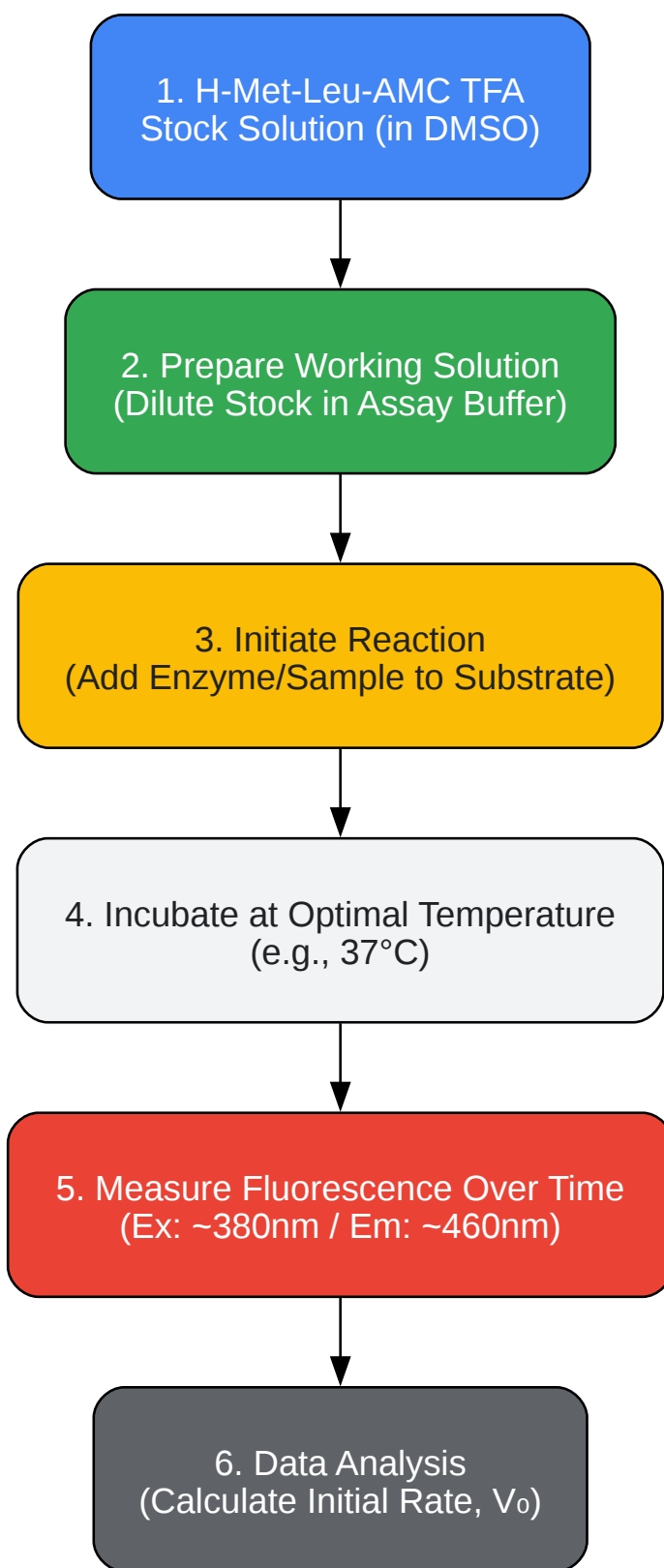
Calculation Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

3.3. Experimental Protocol: Preparing a 10 mM Stock Solution

- **Acclimatization:** Before opening, allow the vial of **H-Met-Leu-AMC TFA** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- **Weighing:** Carefully weigh the required mass of **H-Met-Leu-AMC TFA** (e.g., 5.34 mg for 1 mL of stock) in a suitable container. To minimize handling of the powder, it is often easier to add the solvent directly to the manufacturer's vial if the amount is pre-weighed.
- **Dissolution:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the powder.
- **Mixing:** Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear, homogenous solution should be observed. If needed, gentle warming or brief sonication can aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in light-protected microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C or -80°C.^{[4][6]} When stored properly, the DMSO stock solution should be stable for several months.^{[7][8]} Always protect the solution from light.

Application Workflow: General Protease Assay

The prepared **H-Met-Leu-AMC TFA** stock solution is typically used in a fluorometric assay to measure protease activity. The general workflow involves diluting the stock solution into an assay buffer to a final working concentration, adding the enzyme source (e.g., cell lysate, purified protein), and monitoring the increase in fluorescence over time.



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Figure 1. General workflow for a protease assay using a fluorogenic AMC substrate.

Safety and Handling

- Handle **H-Met-Leu-AMC TFA** in accordance with standard laboratory safety procedures.
- The toxicological properties have not been fully investigated. It should be treated as a potentially hazardous substance.
- Avoid inhalation of dust and direct contact with skin and eyes.
- Wear appropriate personal protective equipment at all times.

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